

Essential Safety and Logistics for Handling cis-2,6-Dimethylpiperazine

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Compound of Interest

Compound Name: *cis-2,6-Dimethylpiperazine*

Cat. No.: B139716

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For Immediate Reference: A Guide for Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **cis-2,6-Dimethylpiperazine** (CAS No: 108-49-6). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Summary

cis-2,6-Dimethylpiperazine is classified as a hazardous chemical with the following primary risks^[1]:

- **Flammable Solid:** May form combustible dust concentrations in air^[1]. It is crucial to keep the substance away from heat, sparks, open flames, and hot surfaces^[2].
- **Corrosive:** Causes severe skin burns and eye damage^[1].
- **Irritant:** May cause respiratory irritation^{[1][2][3]}.
- **Moisture Sensitive:** The substance may react with moisture^[3].

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **cis-2,6-Dimethylpiperazine** to prevent exposure.

| PPE Category | Specification | Rationale |
|-------------------------|--|--|
| Eye and Face Protection | Tight-sealing safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended. | Protects against splashes and dust, preventing severe eye damage[1]. |
| Skin Protection | Wear appropriate protective gloves and clothing to prevent skin exposure. Chemical-resistant gloves (e.g., nitrile) and a lab coat or coveralls are required. | Prevents severe skin burns upon contact[1][2]. |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask of type N95 (US) or type P3 (EN 143) respirator cartridges are suggested. | Protects against inhalation of dust and vapors, which can cause respiratory irritation[1]. |

Operational Plan: Step-by-Step Handling Procedure

All handling of **cis-2,6-Dimethylpiperazine** must be conducted within a chemical fume hood[1].

- Preparation:
 - Ensure that an eyewash station and safety shower are in close proximity to the workstation[4].
 - Confirm that all electrical equipment (ventilating, lighting) is explosion-proof[1].

- Ground and bond the container and receiving equipment to prevent static discharge[2].
- Assemble all necessary equipment and reagents before introducing the chemical to the work area.
- Handling:
 - Wear all required personal protective equipment as detailed in the table above.
 - Do not breathe dust, fume, gas, mist, vapors, or spray[1].
 - Avoid all contact with eyes, skin, and clothing[1].
 - Weigh and transfer the solid material carefully to minimize dust formation.
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling[1][2].
 - Decontaminate all equipment and the work surface. A 5% solution of acetic acid followed by very hot water can be used for decontamination of surfaces[5].
 - Keep the container tightly closed and store it in a dry, cool, and well-ventilated place, specifically in a corrosives area[1].

Disposal Plan

All waste containing **cis-2,6-Dimethylpiperazine** must be treated as hazardous waste.

- Waste Collection: Collect all solid residues and contaminated materials in a suitable, labeled, and sealed container.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant[1][3]. Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal[4].

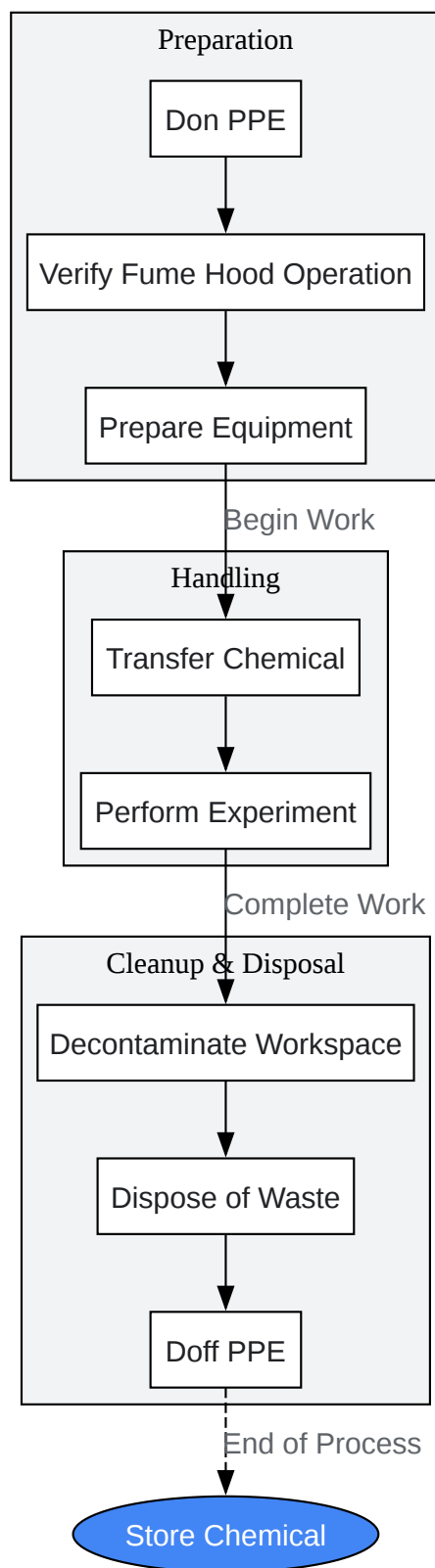
Quantitative Data

The following table summarizes key quantitative data for **cis-2,6-Dimethylpiperazine**.

| Property | Value | Source |
|-------------------|---------------------------------|--------|
| Molecular Formula | C6H14N2 | [3] |
| Molecular Weight | 114.19 g/mol | [3] |
| Melting Point | 108 - 113 °C / 226.4 - 235.4 °F | [1] |
| Boiling Point | 162 °C / 323.6 °F @ 760 mmHg | [1] |
| Flash Point | 44 °C / 111.2 °F | [1] |

Occupational exposure limits for **cis-2,6-Dimethylpiperazine** have not been established by regional specific regulatory bodies[4][6].

Safe Handling Workflow



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Caption: Workflow for the safe handling of **cis-2,6-Dimethylpiperazine**.

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